

## Method development for the rapid screening of Chrysene in contaminated sites.

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# Technical Support Center: Rapid Screening of Chrysene in Contaminated Sites

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the rapid screening of **chrysene** in contaminated environmental samples. The information is tailored for researchers, scientists, and drug development professionals involved in environmental analysis.

### **Method Performance Overview**

The following tables summarize the performance of various rapid screening methods for the analysis of **chrysene** and other Polycyclic Aromatic Hydrocarbons (PAHs).

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Performance



Matrix	Analytes	Linearity (R²)	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	Referenc e
Soil, Wastewate r	PAHs	>0.99	0.005 - 0.51 (ng/g)	0.02 - 1.71 (ng/g)	78 - 106	[1]
Soil	16 PAHs	-	-	-	-	[2]
Herbal Medicine	4 PAHs	-	-	-	89.65 - 118.59	[3][4]

Table 2: High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD) Performance

Matrix	Analytes	LOD (ng/g)	LOQ (ng/g)	Recovery (%)	Reference
Soil	16 PAHs	0.005 - 0.78	0.02 - 1.6	86.0 - 99.2	[5]
Seafood	15 PAHs	-	-	-	[6]
Water	10 PAHs	10 - 50 (pg)	-	-	[7]

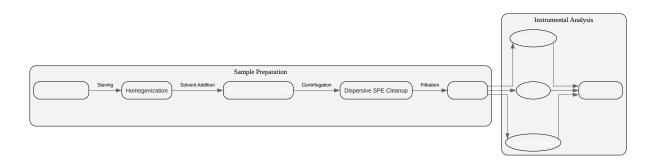
Table 3: Immunoassay (ELISA) Performance

Matrix	Analytes	Assay Range (Soil)	Assay Range (Water)	Analysis Time	Reference
Soil, Water	Total PAHs	0.2 to 5 ppm (as Phenanthren e)	2.66 to 66.5 ppb (as Phenanthren e)	~60 minutes	[8]

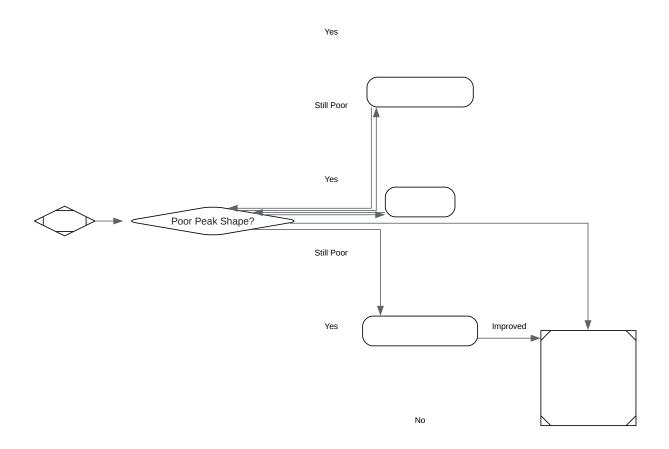
## **Experimental Workflows**

The following diagrams illustrate the typical experimental workflows for **chrysene** analysis.









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